

# BAY-678: Solubility and Stock Solution Preparation

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## Compound Focus: BAY-678

CAS No.: 675103-36-3

Cat. No.: S005358

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This table summarizes key physicochemical and solubility data to help you select the appropriate solvent for your assays [1] [2] [3].

Property	Value / Description
Molecular Weight	400.35 g/mol [1] [2] [3]
Purity	≥98% [1] [2] [4]
CAS Number	675103-36-3 [1] [2] [3]
Solubility in DMSO	~100 mg/mL (~249.78 mM) [1] [3]
Solubility in Ethanol	≥ 4.76 mg/mL (~11.89 mM) [1] [3]

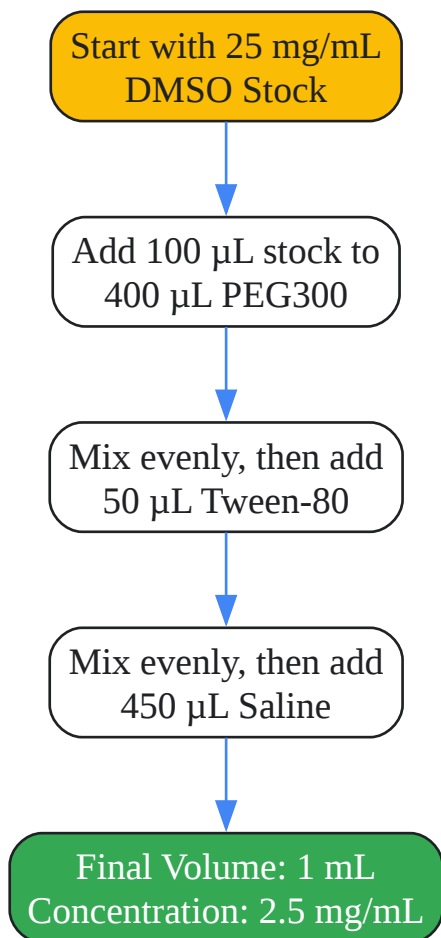
## Preparing Stock Solutions [1]:

- Standard Stock (10 mM in DMSO):** Add 1 mL of pure DMSO directly to a vial containing 5 mg of **BAY-678** for a 12.5 mM solution. For a precise 10 mM solution, dissolve 4.0 mg of **BAY-678** in 1.0 mL of DMSO.
- Aliquot and Store:** Aliquot the stock solution and store at -20°C or -80°C to avoid repeated freeze-thaw cycles and maintain stability.

## In Vivo Formulation Protocols

For animal studies, **BAY-678** can be formulated for oral administration. Below are two tested protocols [1] [3]:

**Protocol 1: Aqueous Solution for Oral Dosing** This yields a clear solution of  $\geq 2.5$  mg/mL.



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**Protocol 2: Oil-Based Solution for Longer Studies** This also yields a clear solution of  $\geq 2.5$  mg/mL.

- Add 100 µL of a 25.0 mg/mL DMSO stock solution to 900 µL of corn oil and mix evenly [1] [3].
- Use this protocol carefully for studies longer than half a month [3].

## Key Experimental Considerations & Troubleshooting

- **Verify Cellular Activity:** **BAY-678** is cell-permeable, but its **cell-based activity on HNE has not been measured** and may not be relevant in all cellular contexts [1]. A study using CD34+ cells from patients with ELANE mutations found that **BAY-678 showed no effect on neutrophil differentiation**, unlike other inhibitors [5].
- **Account for Critical Species Specificity:** **BAY-678** is highly potent against **human neutrophil elastase (Ki = 15 nM)** but is **much weaker against mouse and rat elastase (Ki = 600-700 nM)** [1] [6]. This limits its use in rodent models unless the experiment involves administering human NE [6].
- **Ensure Target Selectivity:** **BAY-678** is highly selective for HNE, showing >2,000-fold selectivity over a panel of 21 other serine proteases. It is also clean in broad panels of kinase and receptor assays [1] [6].

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## References

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